

SB-743921 Hydrochloride: A Technical Preclinical Review

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Compound of Interest

Compound Name: SB-743921 hydrochloride

Cat. No.: B612140

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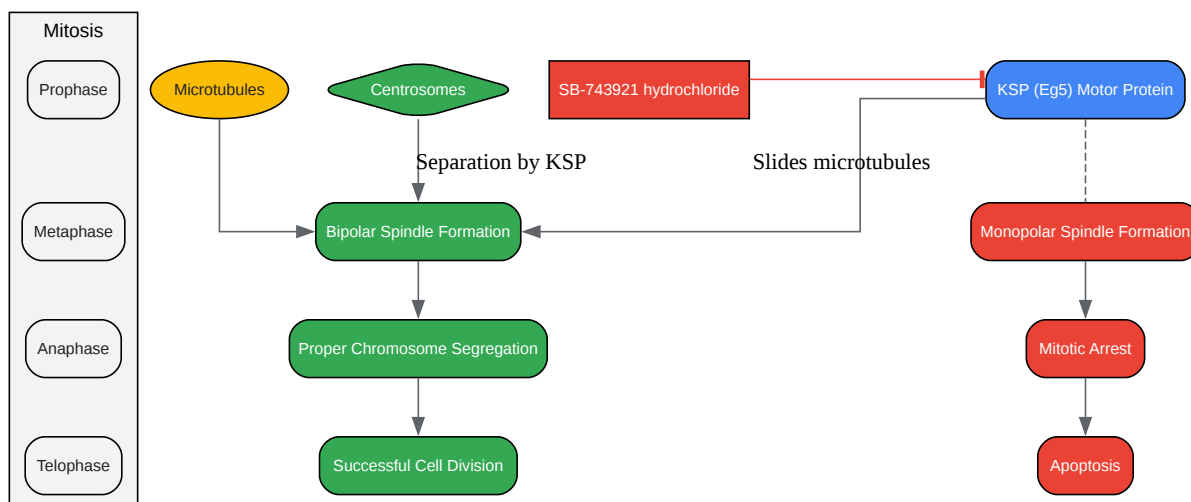
For Researchers, Scientists, and Drug Development Professionals

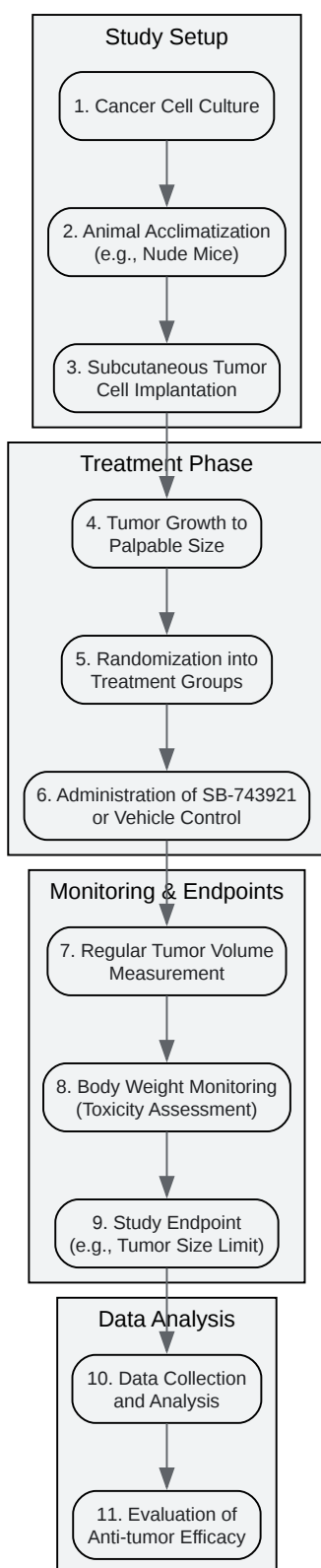
This in-depth technical guide provides a comprehensive review of the preclinical data for **SB-743921 hydrochloride**, a potent and selective inhibitor of the kinesin spindle protein (KSP). The information is curated for researchers, scientists, and drug development professionals to facilitate an understanding of its mechanism of action, efficacy, and safety profile based on publicly available preclinical findings.

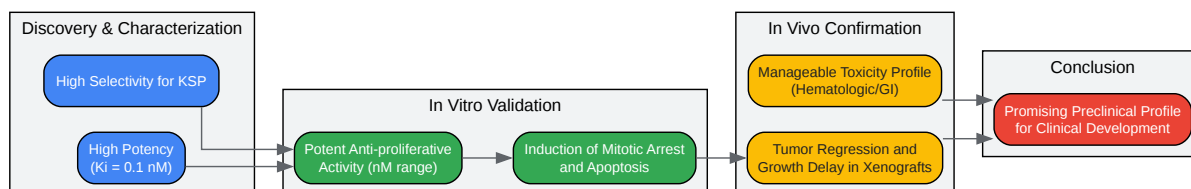
Core Concepts: Mechanism of Action

SB-743921 is a small molecule inhibitor that targets the kinesin spindle protein (KSP), also known as Eg5.^{[1][2]} KSP is a motor protein essential for the proper formation and function of the mitotic spindle during cell division.^[2] By selectively inhibiting the ATPase activity of KSP, SB-743921 disrupts the separation of spindle poles, leading to the formation of monopolar spindles and subsequent mitotic arrest.^{[3][4]} This cell cycle arrest ultimately triggers apoptosis in proliferating cancer cells.^{[2][3]} A key advantage of targeting KSP is its specific role in mitosis, potentially reducing the side effects commonly associated with anti-tubulin agents that affect non-dividing cells.^[1]

Signaling Pathway of KSP Inhibition







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References

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